

Essential Safety and Operational Guide for Handling 2-Amino-6-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-6-nitrobenzaldehyde

Cat. No.: B183300

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Amino-6-nitrobenzaldehyde** (CAS 130133-53-8) is readily available. The following safety and handling information is synthesized from the SDSs of structurally similar compounds, including 2-nitrobenzaldehyde, 3-nitrobenzaldehyde, and other aromatic nitro and amino compounds. It is imperative for researchers to conduct a thorough risk assessment for their specific experimental conditions and consult with their institution's Environmental Health and Safety (EHS) department before use.

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **2-Amino-6-nitrobenzaldehyde**, designed for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment

Based on analogous compounds, **2-Amino-6-nitrobenzaldehyde** is anticipated to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) A multi-layered approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling this chemical.

| Hazard Class | Pictogram | Signal Word | Hazard Statement |
|---|-----------|-------------|--|
| Acute Toxicity, Oral (Category 4) | GHS07 | Warning | H302: Harmful if swallowed.[3][4] |
| Skin Irritation (Category 2) | GHS07 | Warning | H315: Causes skin irritation.[1][2][3] |
| Eye Irritation (Category 2) | GHS07 | Warning | H319: Causes serious eye irritation.[1][2][3] |
| Specific target organ toxicity — single exposure (Category 3), Respiratory system | GHS07 | Warning | H335: May cause respiratory irritation.[1][2][3] |
| Hazardous to the aquatic environment, long-term hazard (Category 3) | None | None | H412: Harmful to aquatic life with long lasting effects. |

| PPE Category | Item | Specifications |
|------------------------|---------------------------|---|
| Eye Protection | Safety Goggles | Must be worn at all times in the laboratory and conform to EN 166 or OSHA 29 CFR 1910.133 standards. [5] |
| Face Protection | Face Shield | Recommended when there is a significant risk of splashing or dust generation. [6] [7] |
| Hand Protection | Chemical-resistant gloves | Nitrile, neoprene, or butyl rubber gloves are suitable choices. [8] Always inspect gloves for integrity before each use and change them immediately upon contamination. |
| Body Protection | Laboratory Coat | A flame-resistant lab coat should be worn and kept fully buttoned. |
| Respiratory Protection | Dust mask or respirator | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood. [5] |

Operational Plan for Safe Handling

A systematic approach is crucial when working with **2-Amino-6-nitrobenzaldehyde**.

Preparation and Engineering Controls:

- All handling of **2-Amino-6-nitrobenzaldehyde** powder should occur within a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)

- Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.
- Remove all sources of ignition from the work area.[\[8\]](#)

Weighing and Transfer:

- Conduct all weighing and transfer operations within a fume hood to contain any dust.
- Use anti-static tools and equipment where appropriate.
- Avoid the formation of dust during handling. Use a spatula for transfers and avoid pouring the powder from a height.[\[8\]](#)

During the Experiment:

- Keep all containers with **2-Amino-6-nitrobenzaldehyde** clearly labeled.
- Avoid contact with skin and eyes.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[\[8\]](#)
- Keep away from heat and direct sunlight.[\[1\]](#)

Spill and Disposal Plan

Spill Management Protocol:

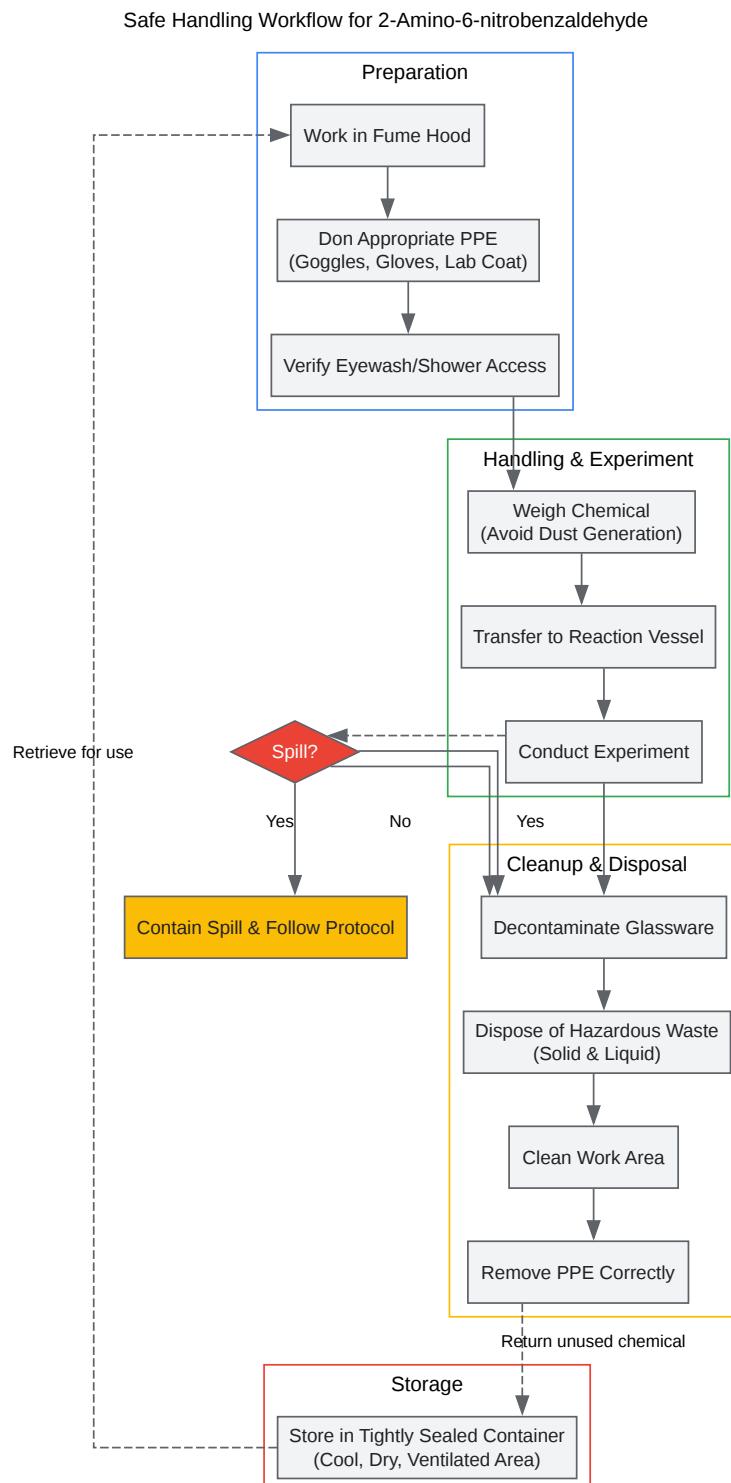
- Evacuate: Evacuate non-essential personnel from the immediate spill area.

- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- Don PPE: Put on the appropriate PPE, including respiratory protection.[8]
- Contain the Spill: For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste. Avoid actions that could generate dust.[2][8][9]
- Clean-up: Clean the spill area with an appropriate solvent (e.g., soap and water), and collect all cleaning materials in a sealed bag for hazardous waste disposal.[8]

Waste Disposal Plan:

- All waste containing **2-Amino-6-nitrobenzaldehyde** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in a designated, labeled, and sealed container.
- Arrange for disposal through your institution's EHS department or a licensed hazardous waste disposal company.[2][4][8][10] Do not dispose of down the drain or in regular trash.[8]

Experimental Workflow Visualization

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Caption: Workflow for the safe handling of **2-Amino-6-nitrobenzaldehyde**.

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